

In-Depth Technical Guide: Hazards and Precautionary Statements for 3-Bromomethylpyridine Hydrobromide

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Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

Cat. No.: B1337984

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hazards, precautionary measures, and toxicological profile of **3-Bromomethylpyridine hydrobromide** (CAS No: 4916-55-6). The information is compiled from Safety Data Sheets (SDS) and scientific literature to ensure safe handling and use in a laboratory setting.

Hazard Identification and Classification

3-Bromomethylpyridine hydrobromide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its corrosive and toxic nature.

GHS Hazard Classification

The following table summarizes the GHS hazard classifications for **3-Bromomethylpyridine hydrobromide**.

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3

Hazard Statements (H-Statements)

These statements describe the nature of the hazards associated with the chemical.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Code	Statement
H302	Harmful if swallowed.
H312	Harmful in contact with skin.
H314	Causes severe skin burns and eye damage.
H318	Causes serious eye damage.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.

Precautionary Statements (P-Statements)

These statements recommend measures to minimize or prevent adverse effects resulting from exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Code	Statement
Prevention	
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash face, hands and any exposed skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.
Storage	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Hazard Assessment

The following are detailed methodologies for key experiments cited in the hazard assessment of corrosive and irritant chemicals, based on OECD guidelines.

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (OECD 431)

This test method is used to identify chemicals that are corrosive to skin.

Methodology:

- Tissue Preparation: A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- Chemical Application: The test chemical is applied topically to the surface of the skin tissue model.
- Exposure: The chemical remains in contact with the tissue for a defined period.
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (e.g., MTT assay). The reduction of MTT to a colored formazan product by mitochondrial dehydrogenases of viable cells is quantified.
- Classification: A chemical is identified as corrosive if the tissue viability falls below a certain threshold.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD 492)

This test method is used to identify chemicals that are irritating to the eyes.

Methodology:

- **Tissue Preparation:** A three-dimensional reconstructed human cornea-like epithelium (RhCE) tissue model is used.
- **Chemical Application:** The test chemical is applied to the surface of the corneal tissue model.
- **Exposure and Rinsing:** Following a defined exposure period, the chemical is thoroughly rinsed from the tissue surface.
- **Viability Assessment:** Cell viability is determined using the MTT assay, similar to the skin corrosion test.
- **Classification:** The irritation potential of the chemical is classified based on the reduction in tissue viability compared to negative controls.

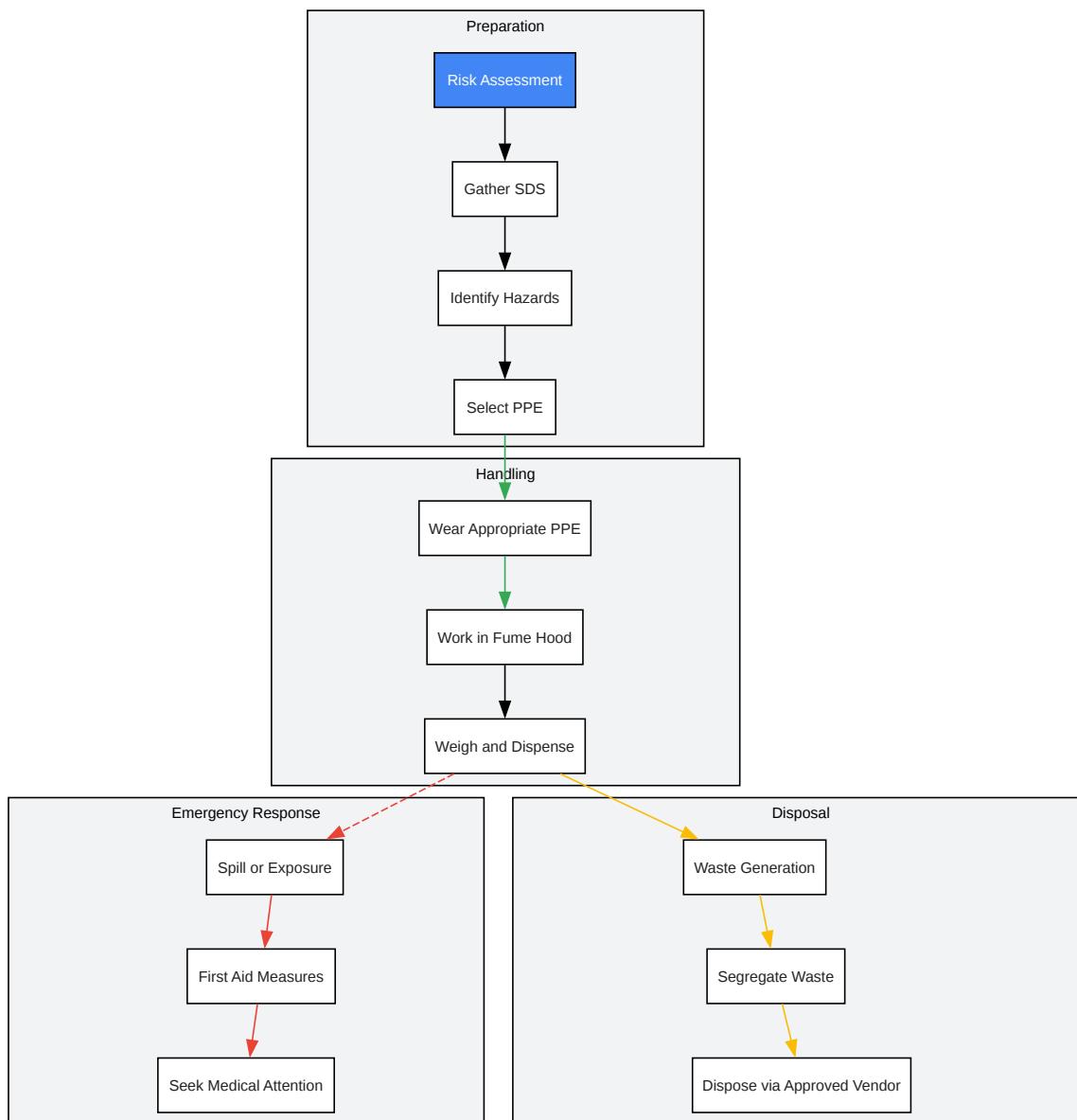
Toxicological Information and Signaling Pathways

General Toxicological Effects

3-Bromomethylpyridine hydrobromide is harmful if swallowed, inhaled, or in contact with skin.^[1] It causes severe skin burns and serious eye damage.^{[1][2][3]} It may also cause respiratory irritation.^[1]

Logical Workflow for Safe Handling

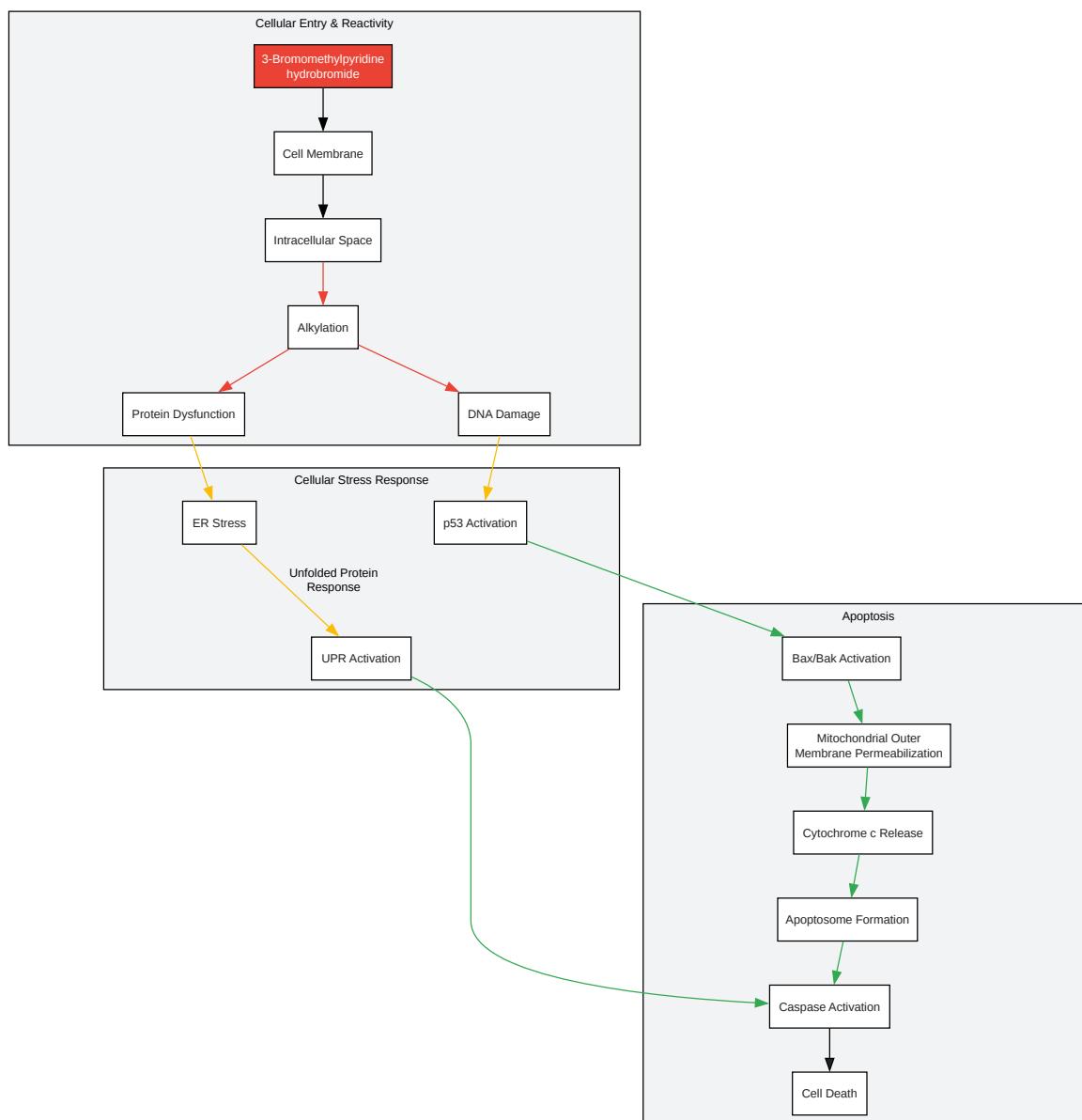
The following diagram illustrates the logical workflow for the safe handling of **3-Bromomethylpyridine hydrobromide** in a research setting.

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Caption: Logical workflow for handling **3-Bromomethylpyridine hydrobromide**.

Hypothetical Signaling Pathway for Cytotoxicity

Due to its chemical structure, **3-Bromomethylpyridine hydrobromide** is expected to be a reactive electrophile. The pyridinium moiety enhances the leaving group ability of the bromide on the methyl group, making it susceptible to nucleophilic attack by biological macromolecules. The following diagram illustrates a hypothetical signaling pathway for its cytotoxic effects.



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Caption: Hypothetical signaling pathway for cytotoxicity.

First Aid Measures

Immediate medical attention is required in case of exposure.[\[1\]](#)

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person.[\[1\]](#)[\[4\]](#)

Handling and Storage

- Handling: Use only in a chemical fume hood.[\[1\]](#) Avoid contact with skin, eyes, and clothing. Avoid dust formation.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) Store in a corrosives area.[\[1\]](#) Incompatible with strong oxidizing agents.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[1\]](#)

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